

Specificity of MI-883: A Comparative Analysis for CAR and PXR Activation

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Compound of Interest

Compound Name: MI-883

Cat. No.: B15603559

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This guide provides a detailed comparison of the specificity of the small molecule **MI-883** for the Constitutive Androstane Receptor (CAR) and the Pregnane X Receptor (PXR). **MI-883** has been identified as a potent dual-acting compound, functioning as a CAR agonist and a PXR antagonist.^{[1][2][3][4]} This unique activity profile makes it a valuable tool for studying the distinct and overlapping roles of these two critical nuclear receptors in xenobiotic metabolism and various disease states. The following sections present quantitative data, detailed experimental methodologies, and visual representations of the relevant biological pathways and experimental workflows.

Quantitative Data Summary

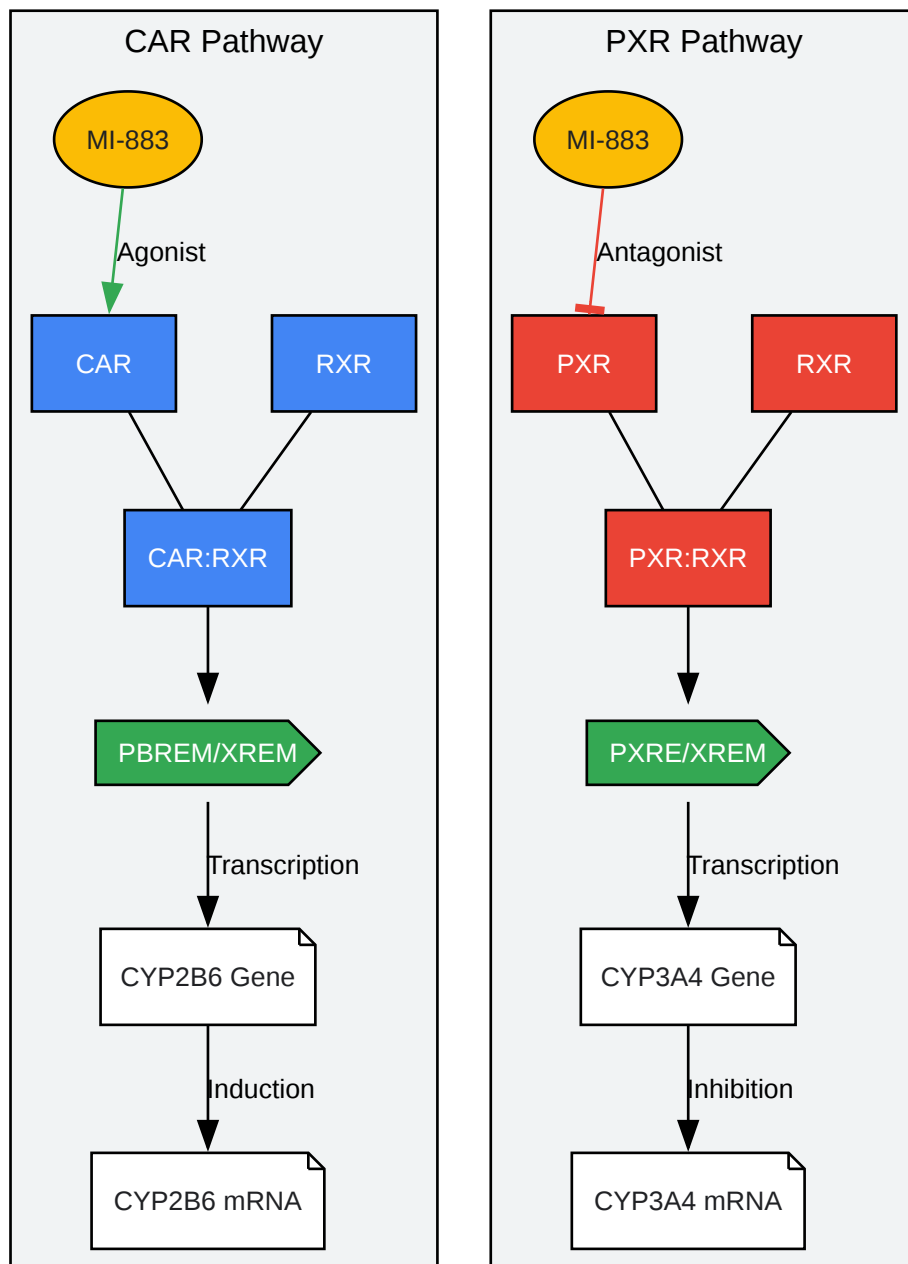
The specificity of **MI-883** has been quantified through various in vitro assays, revealing its potent and opposing effects on CAR and PXR. The following table summarizes the key performance metrics, including EC50 values for CAR agonism and IC50 values for PXR antagonism.

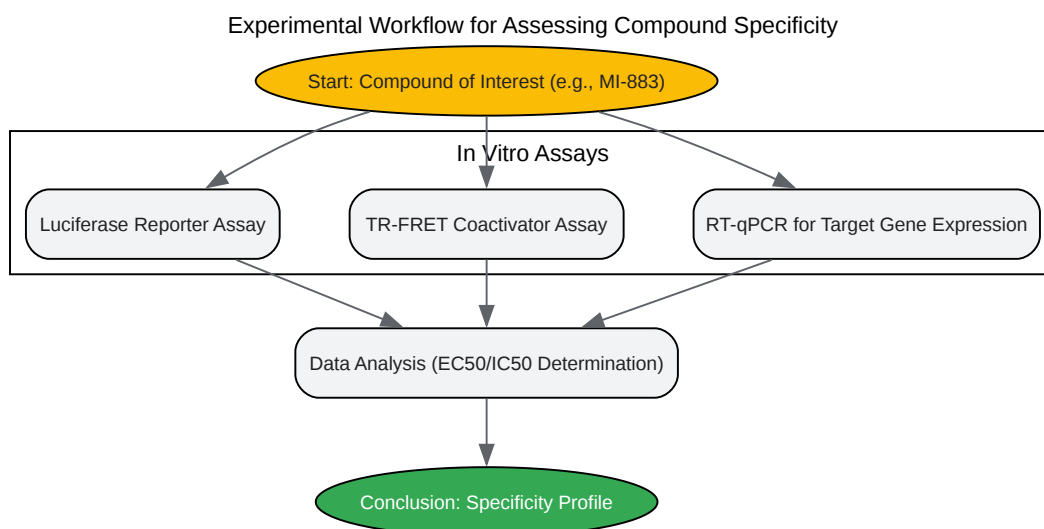
Parameter	Receptor	Value	Assay Type	Source
Agonist Activity (EC50)	CAR	73 nM	Not Specified	[5]
CAR LBD Assembly	0.38 μ M	Not Specified	[5]	
CAR3 Variant Activation	0.074 μ M	Luciferase Reporter Assay	[5]	
Antagonist Activity (IC50)	PXR	0.1 μ M	Not Specified	[5]
Basal PXR Activity	2.03 μ M	Luciferase Reporter Assay	[5]	

Signaling Pathways and MI-883 Interaction

The following diagram illustrates the distinct signaling pathways of CAR and PXR and the dual modulatory effect of **MI-883**.

CAR and PXR Signaling Pathways and MI-883 Interaction





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